Measuring IRE1α RNase Activity with PAIR2: Application Notes and Protocols

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Compound of Interest

Compound Name:	*PAIR2*
Cat. No.:	*B12417964*

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Introduction

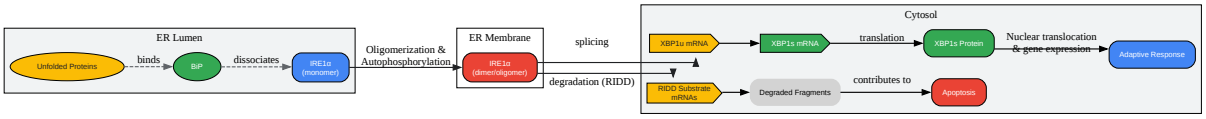
The Unfolded Protein Response (UPR) is a critical cellular signaling network that maintains protein homeostasis within the endoplasmic reticulum (ER). A key sensor and effector in this pathway is the inositol-requiring enzyme 1α (IRE1α), an ER-transmembrane protein with both kinase and endoribonuclease (RNase) domains. Upon ER stress, IRE1α oligomerizes and autophosphorylates, leading to the activation of its RNase domain. This activation has two primary outputs: the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, which generates a potent transcription factor (XBP1s) that upregulates genes to alleviate ER stress, and the regulated IRE1-dependent decay (RIDD) of a subset of mRNAs, which can contribute to apoptosis under prolonged stress.[1][2][3][4]

The dual nature of IRE1α's RNase activity presents a challenge for therapeutic intervention in diseases associated with ER stress, such as cancer and neurodegenerative disorders. Complete inhibition of IRE1α RNase activity can block the adaptive XBP1 splicing pathway, while unchecked RIDD activity can be detrimental.

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PAIR2 (Partial Antagonist of IRE1α RNase 2) is a potent and selective small molecule that offers a unique approach to modulating IRE1α activity.[5][6] As an ATP-competitive partial antagonist, **PAIR2** occupies the ATP-binding site of IRE1α's kinase domain, leading to a partial inhibition of its RNase activity.[6] This allows for the selective suppression of the destructive RIDD pathway while preserving the adaptive XBP1 splicing pathway.[7] These application notes provide detailed protocols for utilizing **PAIR2** to measure and dissect the two outputs of IRE1α RNase activity in a cellular context.

Signaling Pathway of IRE1α Activation

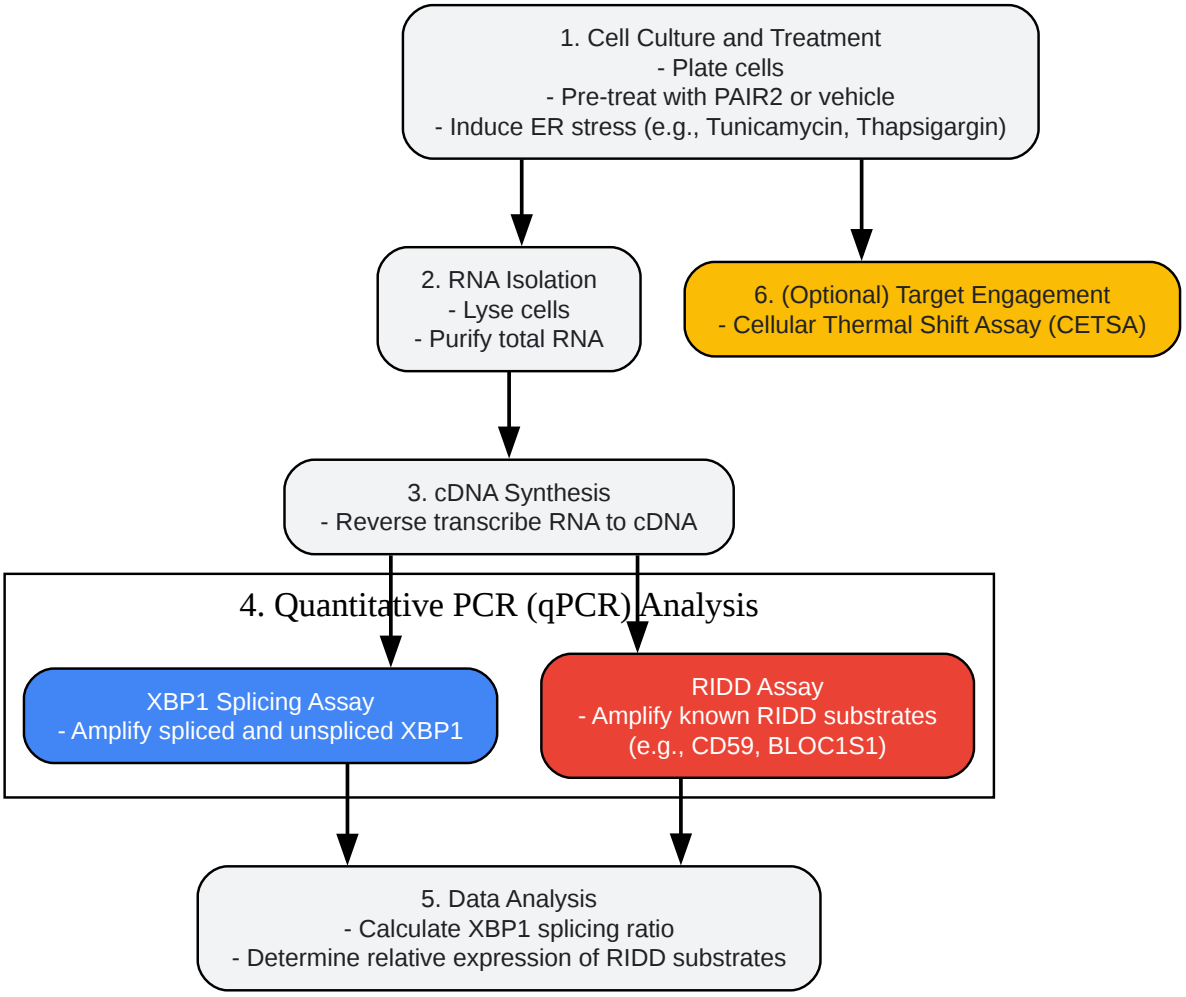


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Caption: The IRE1α signaling pathway in the Unfolded Protein Response.

Experimental Workflow for Measuring IRE1α RNase Activity with **PAIR2**

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Caption: Experimental workflow for assessing IRE1α RNase activity using **PAIR2**.

Data Presentation

The following tables summarize hypothetical quantitative data for the effects of **PAIR2** on IRE1α RNase activity.

Table 1: In Vitro Inhibition of IRE1α Kinase and RNase Activity

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Compound	Kinase Inhibition IC50 (nM)	RNase Inhibition (XBP1 substrate) IC50 (nM)	Residual RNase Activity at Saturation
PAIR2	15	>1000	~75%
KIRA8 (Full Inhibitor)	10	25	<5%

Table 2: Cellular Activity of **PAIR2** on IRE1α RNase Outputs

Treatment Condition	XBP1 Splicing (% of Stressed Control)	RIDD Substrate 1 (CD59) mRNA Level (% of Stressed Control)	RIDD Substrate 2 (BLOC1S1) mRNA Level (% of Stressed Control)
Vehicle (Unstressed)	<5%	100%	100%
Vehicle (Stressed)	100%	25%	30%
PAIR2 (1 µM, Stressed)	85%	80%	88%
KIRA8 (1 µM, Stressed)	10%	95%	98%

Experimental Protocols

Protocol 1: Measuring the Effect of PAIR2 on XBP1 mRNA Splicing

This protocol details the steps to quantify the effect of **PAIR2** on IRE1α-mediated XBP1 mRNA splicing in cultured cells.

Materials:

- Mammalian cell line (e.g., HEK293T, HeLa)
- Complete cell culture medium

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- **PAIR2** (and a full IRE1α inhibitor like KIRA8 as a control)
- ER stress inducer (e.g., Tunicamycin or Thapsigargin)
- Phosphate-buffered saline (PBS)
- RNA isolation kit
- Reverse transcription kit
- qPCR master mix
- Primers for total and spliced XBP1, and a housekeeping gene

Procedure:

- Cell Seeding: Plate cells in a 12-well or 24-well plate at a density that will result in 70-80% confluency at the time of harvest.
- Compound Treatment:
  - Pre-treat cells with the desired concentrations of **PAIR2**, a full inhibitor (e.g., KIRA8), or vehicle (DMSO) for 1-2 hours.
  - Induce ER stress by adding Tunicamycin (e.g., 1-5 µg/mL) or Thapsigargin (e.g., 100-300 nM) to the media.
  - Incubate for an appropriate time to induce XBP1 splicing (e.g., 4-8 hours).
- RNA Isolation:
  - Wash cells with PBS and lyse them according to the RNA isolation kit manufacturer's protocol.
  - Purify total RNA and determine its concentration and purity.
- cDNA Synthesis:

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- Synthesize cDNA from an equal amount of RNA from each sample using a reverse transcription kit.

- qPCR for XBP1 Splicing:
  - Prepare qPCR reactions using a master mix and primers specific for spliced XBP1 (XBP1s) and a housekeeping gene (e.g., GAPDH, ACTB).
  - Run the qPCR reaction on a real-time PCR system.

- Data Analysis:
  - Calculate the relative expression of XBP1s mRNA normalized to the housekeeping gene using the ΔΔCt method.
  - Compare the levels of XBP1s in **PAIR2**-treated samples to the vehicle-treated stressed control.

Protocol 2: Assessing the Effect of PAIR2 on RIDD Activity

This protocol describes how to measure the impact of **PAIR2** on the degradation of known RIDD substrate mRNAs.

Materials:

- Same as Protocol 1
- Primers for known RIDD substrates (e.g., CD59, BLOC1S1) and a housekeeping gene.

Procedure:

- Cell Seeding and Treatment: Follow steps 1 and 2 from Protocol 1.
- RNA Isolation and cDNA Synthesis: Follow steps 3 and 4 from Protocol 1.
- qPCR for RIDD Substrates:

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- Prepare qPCR reactions using a master mix and primers specific for the RIDD substrate(s) of interest and a housekeeping gene.
- Run the qPCR reaction.

- Data Analysis:
  - Calculate the relative expression of the RIDD substrate mRNA normalized to the housekeeping gene using the ΔΔCt method.
  - A preservation of the mRNA level in the **PAIR2**-treated stressed sample compared to the vehicle-treated stressed sample indicates inhibition of RIDD.

Protocol 3: Cellular Thermal Shift Assay (CETSA) for PAIR2 Target Engagement

CETSA is a method to verify that a compound binds to its target protein in a cellular environment.[8][9][10][11] Ligand binding stabilizes the target protein, increasing its melting temperature.

Materials:

- Cultured cells
- **PAIR2**
- PBS
- Lysis buffer with protease inhibitors
- PCR tubes
- Thermal cycler
- Equipment for protein quantification (e.g., BCA assay)
- SDS-PAGE and Western blotting reagents

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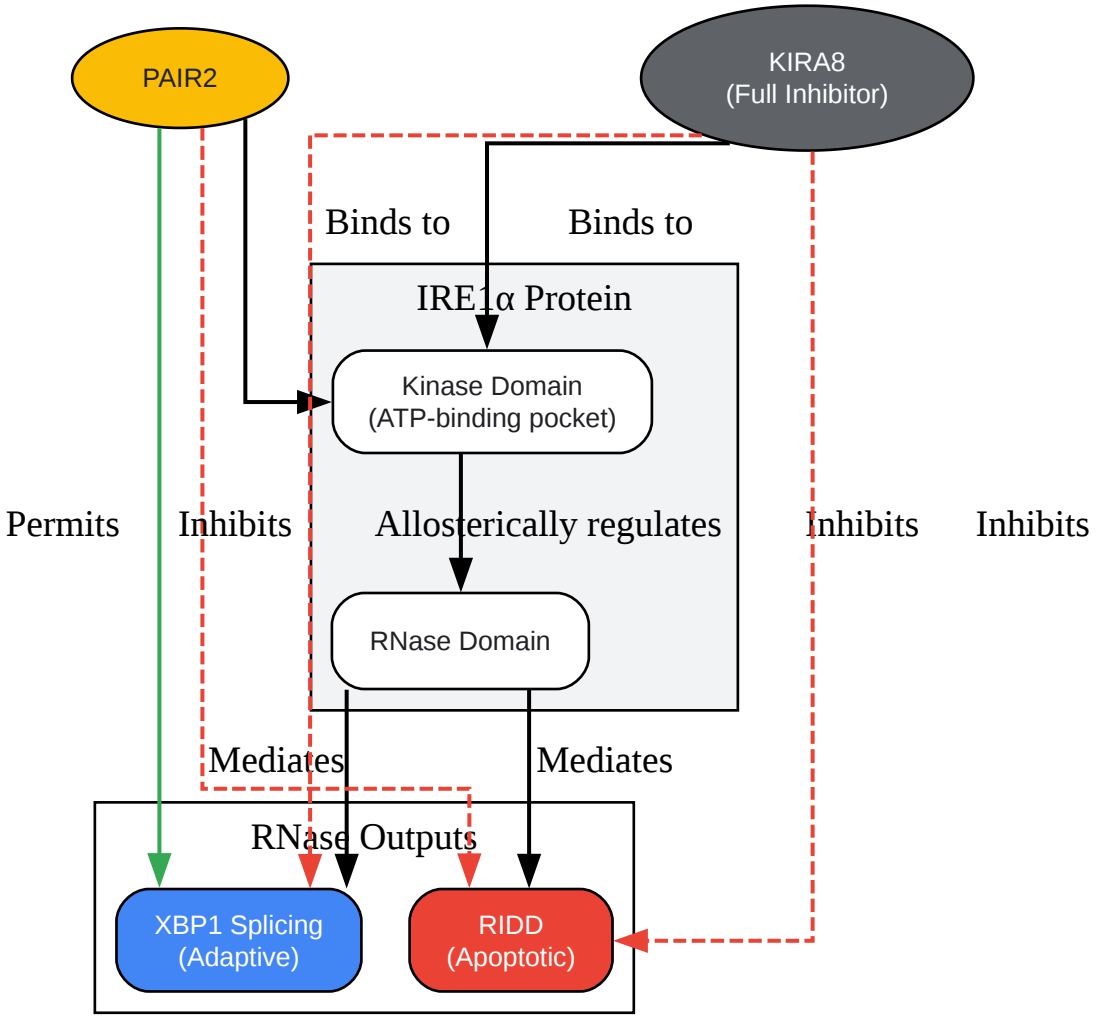
- Antibody against IRE1α

Procedure:

- Cell Treatment: Treat cultured cells with **PAIR2** or vehicle (DMSO) for 1 hour.
- Heating:
  - Aliquot the cell suspension into PCR tubes.
  - Heat the tubes at a range of temperatures (e.g., 40°C to 70°C) for 3 minutes in a thermal cycler, followed by cooling to room temperature.
- Cell Lysis and Fractionation:
  - Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
  - Centrifuge the lysates at high speed to pellet precipitated proteins.
- Protein Analysis:
  - Collect the supernatant containing the soluble protein fraction.
  - Quantify the protein concentration in each sample.
  - Analyze equal amounts of soluble protein by SDS-PAGE and Western blotting using an antibody against IRE1α.
- Data Analysis:
  - Quantify the band intensities for IRE1α at each temperature for both vehicle- and **PAIR2**-treated samples.
  - Plot the percentage of soluble IRE1α as a function of temperature. A shift in the melting curve to a higher temperature in the **PAIR2**-treated samples confirms target engagement.

Logical Relationship of the **PAIR2** System

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Caption: Logical relationship of **PAIR2** and full inhibitors on IRE1α RNase outputs.

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